

# Essential Safety and Logistics for Handling Ceritinib D7

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ceritinib D7

Cat. No.: B1472091

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **Ceritinib D7**, a deuterated form of the anaplastic lymphoma kinase (ALK) inhibitor, Ceritinib. While the safety data sheet (SDS) for **Ceritinib D7** states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is crucial to handle it with caution as all chemicals may pose unknown hazards.[1] The parent compound, Ceritinib, is classified as hazardous, highlighting the need for prudent handling of its deuterated analogue.[2]

## Personal Protective Equipment (PPE)

When handling **Ceritinib D7**, adherence to standard laboratory safety protocols is essential. The following personal protective equipment is recommended to minimize exposure:

- **Hand Protection:** Wear impermeable and resistant gloves.[1] Given that Ceritinib is an antineoplastic agent, using two pairs of chemotherapy-rated gloves is a recommended best practice.[3]
- **Eye Protection:** Safety glasses with side shields or goggles should be worn to protect from splashes.
- **Body Protection:** A laboratory coat should be worn. For tasks with a higher risk of contamination, a disposable gown resistant to hazardous drugs is advisable.[3][4]

- Respiratory Protection: While the SDS for **Ceritinib D7** indicates that breathing equipment is not required under normal handling conditions, a NIOSH-approved respirator (such as an N95) should be used if there is a risk of generating dust or aerosols, especially given the lack of a comprehensive toxicological profile.<sup>[1][4]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- Engineering Controls: Handle **Ceritinib D7** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing or preparing solutions, a chemical fume hood or a Class II Biosafety Cabinet is recommended to minimize inhalation exposure.<sup>[4]</sup>
- Safe Handling Practices:
  - Avoid contact with skin, eyes, and clothing.
  - Do not eat, drink, or smoke in areas where the compound is handled.
  - Wash hands thoroughly after handling.
  - The usual precautionary measures for handling chemicals should be followed.<sup>[1]</sup>
- Storage: Store at -20°C for long-term stability.<sup>[5]</sup> For shipping, it may be at room temperature in the continental US, but this can vary for other locations.<sup>[5]</sup>

### Accidental Release Measures:

In the event of a spill, follow these steps:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as described above.<sup>[1]</sup>
- Containment and Cleaning: Mechanically pick up the spilled solid material.<sup>[1]</sup> Avoid generating dust. Place the material into a suitable container for disposal.
- Environmental Precautions: Prevent the substance from entering sewers or surface and ground water.<sup>[1]</sup> The parent compound, Ceritinib, is very toxic to aquatic life with long-lasting

effects.[2]

#### Disposal:

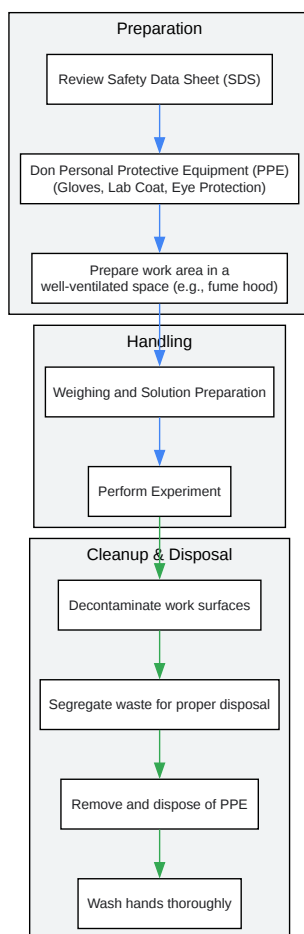
Dispose of **Ceritinib D7** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. As the parent compound is an antineoplastic agent, it is prudent to treat the waste as hazardous.

## Quantitative Data Summary

Parameter	Value	Reference
CAS Number	1632484-77-5	[1]
Storage Temperature	-20°C	[5]
Stability	≥ 4 years (at -20°C)	[5]
Flash Point	Not applicable	[1]
Explosion Hazard	Product does not present an explosion hazard	[1]
Occupational Exposure Limits (TLV, NIOSH-Ca, PAC-1, PAC-2, PAC-3)	Not listed	[1]

## Experimental Workflow for Safe Handling of Ceritinib D7

The following diagram outlines the procedural steps for the safe handling of **Ceritinib D7** in a laboratory setting.



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Caption: Workflow for the safe handling of **Ceritinib D7** from preparation to disposal.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 2. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- 3. [pogo.ca](https://pogo.ca) [pogo.ca]

- 4. [gerpac.eu](https://gerpac.eu) [[gerpac.eu](https://gerpac.eu)]
- 5. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)